

L-Moses solubility issues troubleshooting

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Compound Focus: L-Moses

Cat. No.: S533399

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Solubility Data & Formulation Guide

The core challenge is that **L-Moses** has low aqueous solubility. The table below summarizes the available quantitative data and recommended formulations to achieve workable solutions, particularly for in vivo experiments.

Property / Parameter	Value / Condition	Details / Notes
Purity & Form	≥98% (HPLC); white to light yellow/beige powder [1] [2]	The free base form (CAS 2079885-05-3) is commonly referenced. A dihydrochloride salt is also available [3].
Solubility in DMSO	~33 mg/mL (92 mM) [1]	Saturated solution.
	2 mg/mL [2]	Represents a lower, also reported value.
Solubility in Water	Poor [1]	Not recommended for direct dissolution.
Recommended In Vivo Formulations	Various solvent mixtures can be used [1].	See detailed protocols in the next section.

Detailed Protocols for In Vivo Formulations

For animal studies, **L-Moses** often requires specific solvent systems. Here are two detailed protocols based on supplier recommendations.

- **Injection Formulation 1 (DMSO-based)**

- **Formula: DMSO : Tween 80 : Saline = 10 : 5 : 85 (v/v/v) [1].**

- **Preparation:**

- Prepare a stock solution in DMSO (e.g., 100 mg/mL).
- Mix the DMSO stock solution with Tween 80 (e.g., 100 μ L DMSO stock + 50 μ L Tween 80).
- Dilute this mixture with saline to the final volume (e.g., +850 μ L saline).
- Mix well until a clear solution or uniform suspension is obtained.

- **Injection Formulation 2 (Aqueous Solubilizing Agent)**

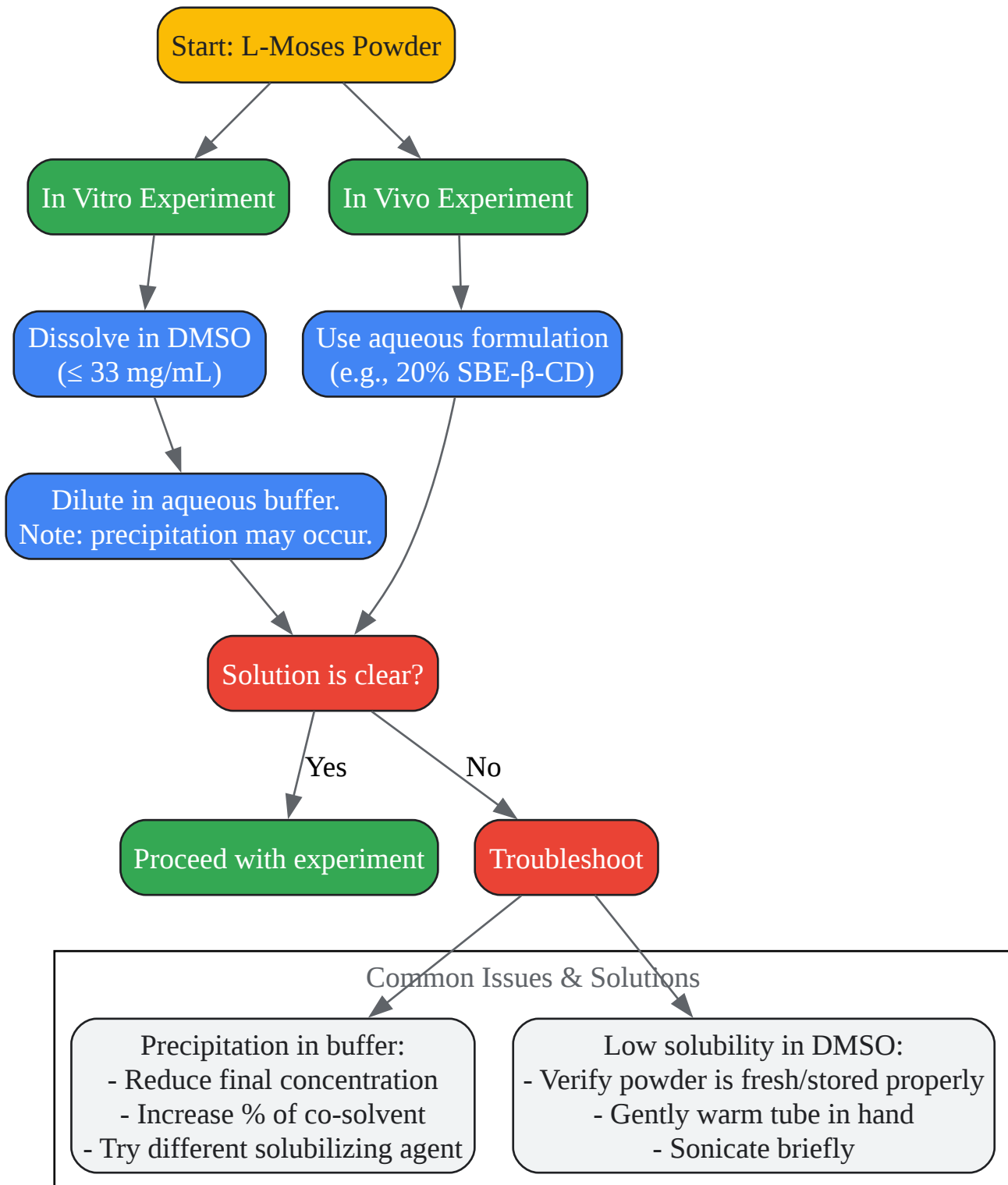
- **Formula: 20% SBE- β -CD in Saline [1].**

- **Preparation:**

- Prepare the 20% SBE- β -CD solution by dissolving 2 g of SBE- β -CD in 10 mL of saline. This solution can be stored at 4°C for up to one week.
- To prepare the working solution, add your **L-Moses** product to the 20% SBE- β -CD solution (e.g., 100 μ L DMSO stock solution + 900 μ L 20% SBE- β -CD solution).
- Mix well. This formulation is ready for use in animals.

Experimental Workflow & Troubleshooting

The following diagram outlines the key decision points and steps for preparing and troubleshooting your **L-Moses** solutions.



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Key Handling & Storage Guidelines

Proper handling is crucial for maintaining compound integrity and achieving reproducible results.

- **Storage Conditions:** Store the powder desiccated at **2-8°C** or **-20°C** [1] [2]. For stock solutions in DMSO, **store at -80°C for up to 6 months or -20°C for 1 month** [1]. Always **avoid repeated freeze-thaw cycles** by aliquoting stock solutions.
- **Solvent Check:** If you encounter unexpected precipitation, first verify that your DMSO is fresh and anhydrous. Old or contaminated DMSO can significantly reduce solubility.
- **Biological Activity Context: L-Moses** is a potent and selective inhibitor of the PCAF/GCN5 bromodomain and has demonstrated **neuroprotective effects in models of neuronal cell death** induced by Tunicamycin [4] [3]. Ensuring proper solubility is key to replicating such biological findings.

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References

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To cite this document: Smolecule. [L-Moses solubility issues troubleshooting]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533399/#l-moses-solubility-issues-troubleshooting>]

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